

Application Notes and Protocols: Safe Handling and Storage of 3-Iothiazolemethanamine

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Compound of Interest

Compound Name: **3-Iothiazolemethanamine**

Cat. No.: **B1344294**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety information for the handling and storage of **3-Iothiazolemethanamine** (CAS No. 40064-68-4). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Hazard Identification and Classification

3-Iothiazolemethanamine is a hazardous chemical with multiple classifications. It is crucial to be fully aware of its potential dangers before handling.

GHS Hazard Classification:

| Hazard Class | Category | Hazard Statement |
|-------------------------------|------------------|--|
| Acute Toxicity, Oral | Category 3 | H301: Toxic if swallowed. [1] |
| Acute Toxicity, Dermal | Category 3 / 5 | H311: Toxic in contact with skin. / H313: May be harmful in contact with skin. [2] |
| Acute Toxicity, Inhalation | Category 2 | H330: Fatal if inhaled. |
| Skin Corrosion/Irritation | Category 1A / 1B | H314: Causes severe skin burns and eye damage. [1] |
| Serious Eye Damage/Irritation | Category 1 / 2A | H318: Causes serious eye damage. [1] / H319: Causes serious eye irritation. [2] [3] |
| Skin Sensitization | Category 1 / 1A | H317: May cause an allergic skin reaction. [1] |
| Aquatic Hazard (Acute) | Category 1 | H400: Very toxic to aquatic life. [1] |
| Aquatic Hazard (Chronic) | Category 1 / 4 | H410: Very toxic to aquatic life with long lasting effects. [1] / H413: May cause long lasting harmful effect to aquatic life. [2] |
| Other Hazards | - | Corrosive to the respiratory tract. [2] [4] |

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Isothiazolemethanamine** is provided below.

| Property | Value |
|-------------------|---|
| Molecular Formula | C4H6N2S ^[3] |
| Molecular Weight | 114.17 g/mol ^[3] |
| Boiling Point | 120 °C ^{[3][5]} |
| Density | 1.239 g/cm ³ ^{[3][5]} |
| Flash Point | 27 °C ^{[3][5]} |
| pKa | 7.62 ± 0.29 (Predicted) ^{[3][5]} |

Experimental Protocols

Protocol 1: General Handling and Personal Protective Equipment (PPE)

This protocol outlines the necessary steps for safely handling **3-Iothiazolemethanamine** in a laboratory setting.

Methodology:

- Work Area Preparation:
 - All handling of **3-Iothiazolemethanamine** must be conducted within a certified chemical fume hood.
 - Ensure the work area is clean and free of incompatible materials, particularly strong oxidizing agents.^[4]
 - An emergency eyewash station and safety shower must be readily accessible.
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear nitrile rubber gloves (material thickness >0.1 mm).^[6] Inspect gloves for any signs of degradation or puncture before use.
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.^{[1][2]}

- Skin and Body Protection: Wear a chemically resistant lab coat, long pants, and closed-toe shoes. For operations with a higher risk of splashing, consider a chemical-resistant apron or suit.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a self-contained breathing apparatus (SCBA) is required.[6]
- Handling Procedure:
 - Do not eat, drink, or smoke in the handling area.[1][2][6]
 - Wash hands thoroughly after handling the compound.[1][2][4]
 - Avoid direct contact with skin, eyes, and clothing.[4][6]
 - Do not breathe dust, fumes, gas, mist, vapors, or spray.[1][4]
 - Keep the container tightly closed when not in use.[4]

Protocol 2: First Aid Procedures

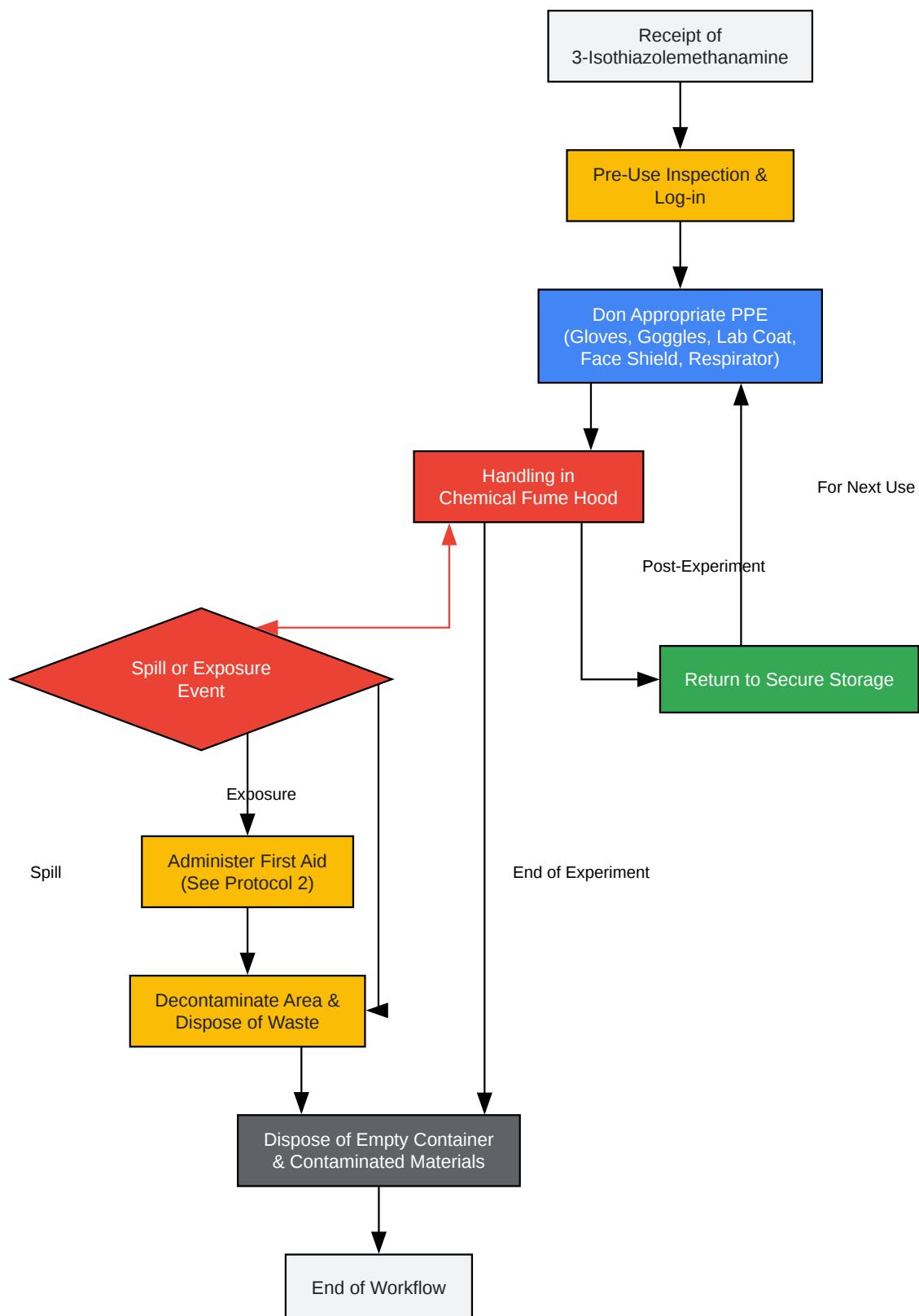
Immediate and appropriate first aid is critical in the event of exposure.

Methodology:

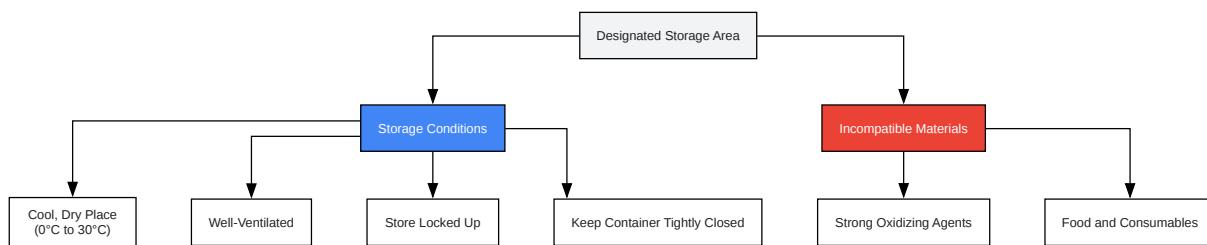
- General Advice:
 - Move the victim to a safe area.
 - Immediately call a POISON CENTER or doctor.[1][4]
 - Show the Safety Data Sheet (SDS) to the medical personnel.[4]
- In Case of Inhalation:
 - Remove the person to fresh air and keep them comfortable for breathing.[1][2][4]
 - If breathing has stopped, perform artificial respiration.[2]

- Seek immediate medical attention.[1][2]
- In Case of Skin Contact:
 - Immediately take off all contaminated clothing.[1][4]
 - Rinse the skin with plenty of water/shower for at least 15 minutes.[1][4]
 - If skin irritation or a rash occurs, get medical advice/attention.[1]
 - Wash contaminated clothing before reuse.[1]
- In Case of Eye Contact:
 - Rinse cautiously with water for several minutes.[1][2]
 - Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
 - Seek immediate medical attention from an ophthalmologist.
- In Case of Ingestion:
 - Rinse mouth with water.[1][2][4]
 - Do NOT induce vomiting.[1][4]
 - If the person is conscious, give two glasses of water to drink.
 - Seek immediate medical attention.[1][2][4]

Diagrams

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Caption: Workflow for the safe handling of **3-Isothiazolemethanamine**.



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Caption: Storage procedures for **3-Iothiazolemethanamine**.

Storage and Disposal

Protocol 3: Storage Procedures

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

Methodology:

- Storage Location:
 - Store in a designated corrosives area.[4]
 - The storage area must be cool, dry, and well-ventilated.[4][6] Recommended temperature is between 0 °C and 30 °C.[6]
 - Store in a locked-up area to restrict access.[1][4]
- Container:
 - Keep the original container tightly sealed.[4][6]
 - For enhanced stability, consider storing under an inert atmosphere.[4]

- Incompatible Materials:
 - Store away from strong oxidizing agents.[[4](#)]
 - Do not store with food or other consumables.[[6](#)]

Protocol 4: Disposal Procedures

All waste materials must be treated as hazardous waste.

Methodology:

- Waste Collection:
 - Collect all waste, including empty containers, contaminated PPE, and spill cleanup materials, in a designated and properly labeled hazardous waste container.
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant (TSDF).[[1](#)][[2](#)][[4](#)]
 - Do not allow the product to enter drains, surface water, or ground water.[[6](#)]
 - Avoid release to the environment.[[1](#)][[2](#)] Collect any spillage.[[1](#)]

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